

Essential Safety and Handling Protocol for Bifenox-d3

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Compound of Interest

Compound Name: Bifenox-d3

Cat. No.: B12410650

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This guide provides immediate and essential safety and logistical information for the handling of **Bifenox-d3** in a laboratory setting. It is intended for researchers, scientists, and drug development professionals to ensure safe operational procedures and proper disposal.

Bifenox-d3, a deuterated analog of the herbicide Bifenox, requires careful handling due to its potential hazards. The following procedures are based on available safety data sheets and general best practices for handling chemical compounds in a laboratory.

Physicochemical and Hazard Data

A summary of the key data for **Bifenox-d3** is presented below.

Property	Value
Chemical Name	Methyl 5-(2,4-dichloro-3,5,6-trideuteriophenoxy)-2-nitrobenzoate[1]
CAS Number	2733718-91-5[1]
Molecular Formula	C ₁₄ D ₃ H ₆ Cl ₂ NO ₅ [1]
Molecular Weight	345.15 g/mol [2]
Physical State	Solid[3]
Solubility	Slightly soluble in DMSO and Ethyl Acetate
Hazard Statements	Very toxic to aquatic life with long-lasting effects. May be harmful if swallowed, inhaled, or absorbed through the skin. May cause eye, skin, and respiratory tract irritation.
Storage Temperature	-20°C

Operational and Disposal Plans

The following sections provide step-by-step guidance for the safe handling and disposal of **Bifenox-d3**.

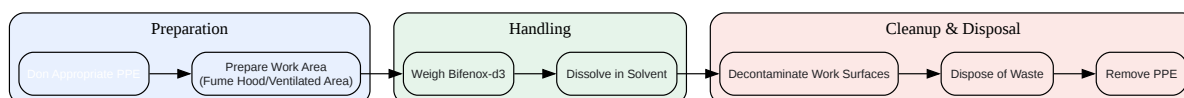
Personal Protective Equipment (PPE)

Appropriate PPE is mandatory to prevent exposure. The following table summarizes the required equipment.

Body Part	Required PPE
Hands	Chemical-resistant gloves (Nitrile rubber recommended).
Eyes	Safety glasses with side shields or goggles. A face shield may be required when handling larger quantities or if there is a splash hazard.
Body	A laboratory coat or chemical-resistant suit should be worn.
Respiratory	Use in a well-ventilated area. If dust or aerosols may be generated, a NIOSH-approved respirator with an appropriate particulate filter should be used.

Handling Workflow

The following diagram illustrates the standard workflow for handling **Bifenox-d3** in a laboratory setting.



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Bifenox-d3 Handling Workflow

Step-by-Step Handling Procedures

- Preparation:
 - Before handling, ensure you are wearing the appropriate personal protective equipment as detailed in the PPE table. This includes a lab coat, chemical-resistant gloves (nitrile is a good choice), and safety glasses.

- Work in a well-ventilated area, preferably within a chemical fume hood, especially when handling the solid form to avoid inhalation of any dust particles.
- Have an emergency eyewash station and safety shower readily accessible.
- Handling the Compound:
 - When weighing the solid material, do so carefully to minimize the creation of dust.
 - If preparing a solution, add the solvent to the **Bifenox-d3** slowly to avoid splashing. **Bifenox-d3** is slightly soluble in DMSO and ethyl acetate.
 - Avoid contact with skin and eyes. In case of accidental contact, follow the first aid measures outlined below.
- Storage:
 - Store **Bifenox-d3** in a tightly sealed container in a freezer at -20°C.
 - Keep it away from incompatible materials such as strong oxidizing agents.

Emergency Procedures

- Eye Contact: Immediately flush eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids. Get medical attention.
- Skin Contact: In case of contact, immediately flush skin with plenty of water for at least 15 minutes while removing contaminated clothing and shoes. Get medical attention if irritation develops.
- Inhalation: Remove from exposure to fresh air immediately. If not breathing, give artificial respiration. If breathing is difficult, give oxygen. Get medical aid.
- Ingestion: If swallowed, do NOT induce vomiting. Never give anything by mouth to an unconscious person. Rinse mouth with water. Get medical attention.
- Spills: In the event of a spill, evacuate the area. Wearing appropriate PPE, cover the spill with an inert absorbent material and sweep it up. Place the waste in a sealed container for

disposal.

Disposal Plan

All waste containing **Bifenoх-d3** must be treated as hazardous waste.

- Waste Collection:
 - Collect all solid waste (e.g., contaminated gloves, paper towels, weigh boats) in a dedicated, clearly labeled hazardous waste container.
 - Collect all liquid waste (e.g., unused solutions, rinsates) in a separate, clearly labeled hazardous waste container for organic solvents.
- Container Labeling:
 - Label all waste containers with "Hazardous Waste" and the full chemical name: "**Bifenoх-d3**". List all components of any mixtures.
- Disposal:
 - Dispose of the waste through your institution's environmental health and safety (EHS) office. Do not dispose of **Bifenoх-d3** down the drain or in regular trash. All disposal actions must be in accordance with local, regional, and national regulations.

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References

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